

Natamycin as a selective agent in microbial isolation

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Natamycin: A Selective Agent for Microbial Isolation

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Natamycin, also known as pimaricin, is a polyene macrolide antifungal agent produced by the bacterium *Streptomyces natalensis*. Its unique mechanism of action, which specifically targets ergosterol in fungal cell membranes, makes it an invaluable tool for the selective isolation of bacteria and non-sensitive fungi from mixed microbial populations. Unlike many other antifungal agents, natamycin does not affect bacteria, as their membranes lack ergosterol. This high degree of selectivity, coupled with its broad-spectrum activity against a wide range of yeasts and molds, allows for the effective suppression of fungal contaminants in various microbiological applications.

These application notes provide detailed protocols for the use of natamycin as a selective agent in microbial isolation, along with quantitative data on its efficacy and stability.

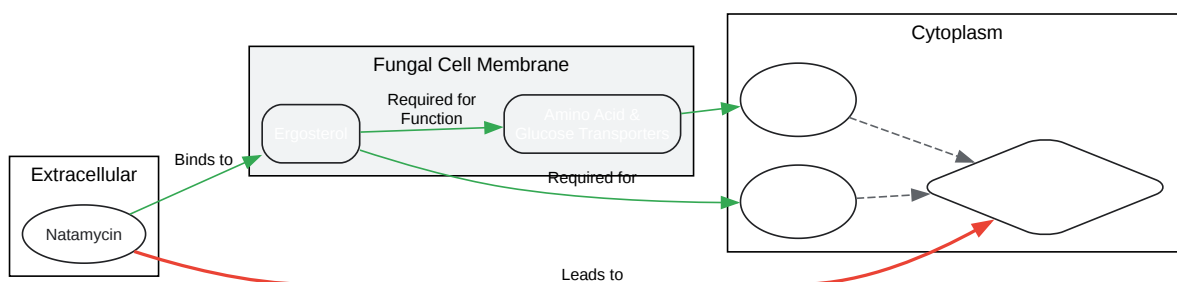
Mechanism of Action

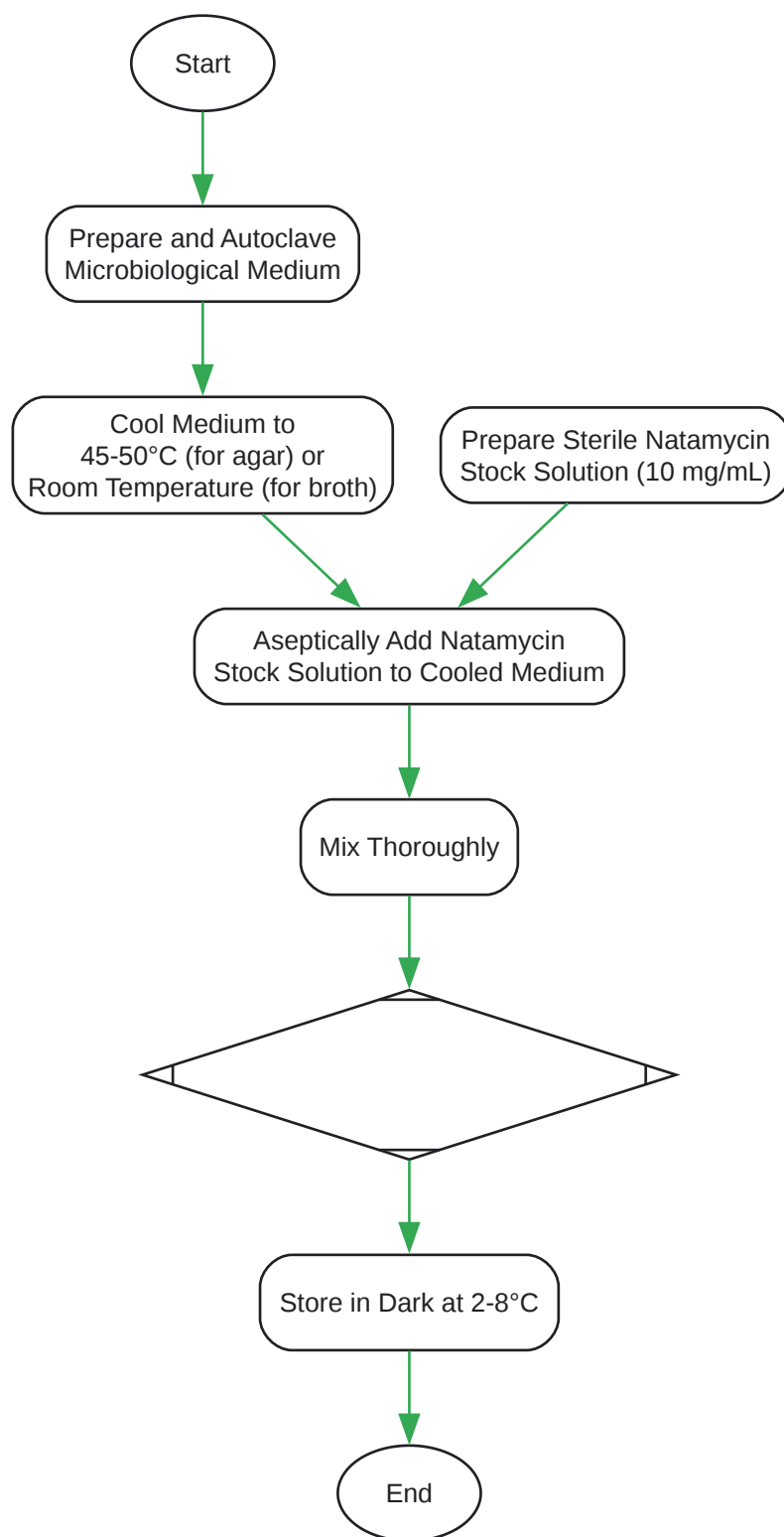
Natamycin exerts its antifungal effect by binding specifically and irreversibly to ergosterol, a primary sterol component of fungal cell membranes.^[1] This binding disrupts essential cellular

processes that are dependent on the proper functioning of ergosterol-rich membrane domains. Key consequences of the natamycin-ergosterol interaction include:

- **Inhibition of Nutrient Transport:** The binding of natamycin to ergosterol alters the local lipid environment required for the proper function of membrane-associated proteins, such as amino acid and glucose transporters. This leads to a loss of nutrient uptake across the plasma membrane.
- **Disruption of Vacuolar Fusion:** Natamycin interferes with the ergosterol-dependent fusion of vacuoles, a critical process for fungal cell homeostasis, growth, and morphology.

Importantly, natamycin does not form pores in the fungal cell membrane, a mechanism common to other polyene antibiotics like amphotericin B. This non-pore-forming action contributes to its high selectivity and lower toxicity to non-target organisms.





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References

- 1. US6156362A - Natamycin and chemical preservatives in foods and method of making - Google Patents [patents.google.com]
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